

Personal protective equipment for handling 3,4-Dichlorobenzyl bromide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,4-Dichlorobenzyl bromide

Cat. No.: B091718

[Get Quote](#)

Essential Safety and Handling Guide for 3,4-Dichlorobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,4-Dichlorobenzyl bromide**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Chemical Identification and Properties

A summary of the key physical and chemical properties of **3,4-Dichlorobenzyl bromide** is provided below.

Property	Value
Synonyms	α -Bromo-3,4-dichlorotoluene, 1-Bromomethyl-3,4-dichlorobenzene
CAS Number	18880-04-1
Molecular Formula	C ₇ H ₅ BrCl ₂ [1][2]
Molecular Weight	239.92 g/mol [1][2]
Appearance	Solid
Density	1.650 g/mL at 25 °C[1]
Refractive Index	n _{20/D} 1.607[1]
Flash Point	> 110 °C (> 230 °F)[1]

Hazard Identification and Classification

3,4-Dichlorobenzyl bromide is classified as a hazardous substance. The GHS classification and corresponding hazard statements are summarized below.[3]

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 3)[3]	H301: Toxic if swallowed[3]	Skull and Crossbones	Danger[1][3]
Skin Corrosion/Irritation (Sub-category 1B)[3]	H314: Causes severe skin burns and eye damage[3]	Corrosion	
Hazardous to the Aquatic Environment, Long-term (Chronic 4)	H413: May cause long lasting harmful effects to aquatic life[3]		

Operational and Safety Protocols

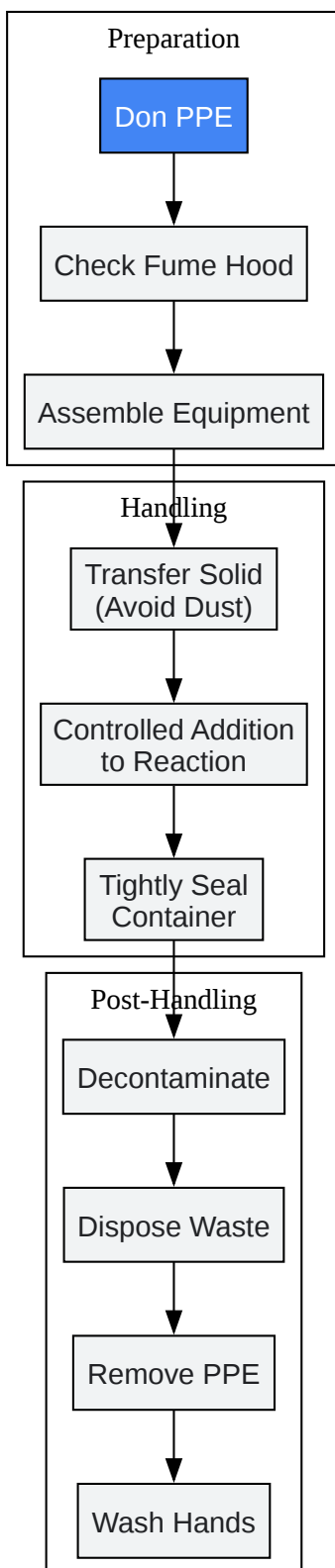
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,4-Dichlorobenzyl bromide** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards and a full-face shield. [3] [4]	Protects against splashes and airborne particles that can cause severe eye damage. [5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected before use and disposed of properly after handling. [4]	Prevents skin contact, which can lead to severe burns. [5]
Body Protection	A standard lab coat is required. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron should be worn. [4]	Protects skin and personal clothing from contamination. [4]
Respiratory Protection	A NIOSH-approved respirator with a type ABEK (EN14387) filter for organic vapors should be used, especially when handling the solid outside of a fume hood or if dust is generated. [1] [4] [6]	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation. [4]

Handling and Storage Workflow

All handling of **3,4-Dichlorobenzyl bromide** should be performed within a certified chemical fume hood.



[Click to download full resolution via product page](#)

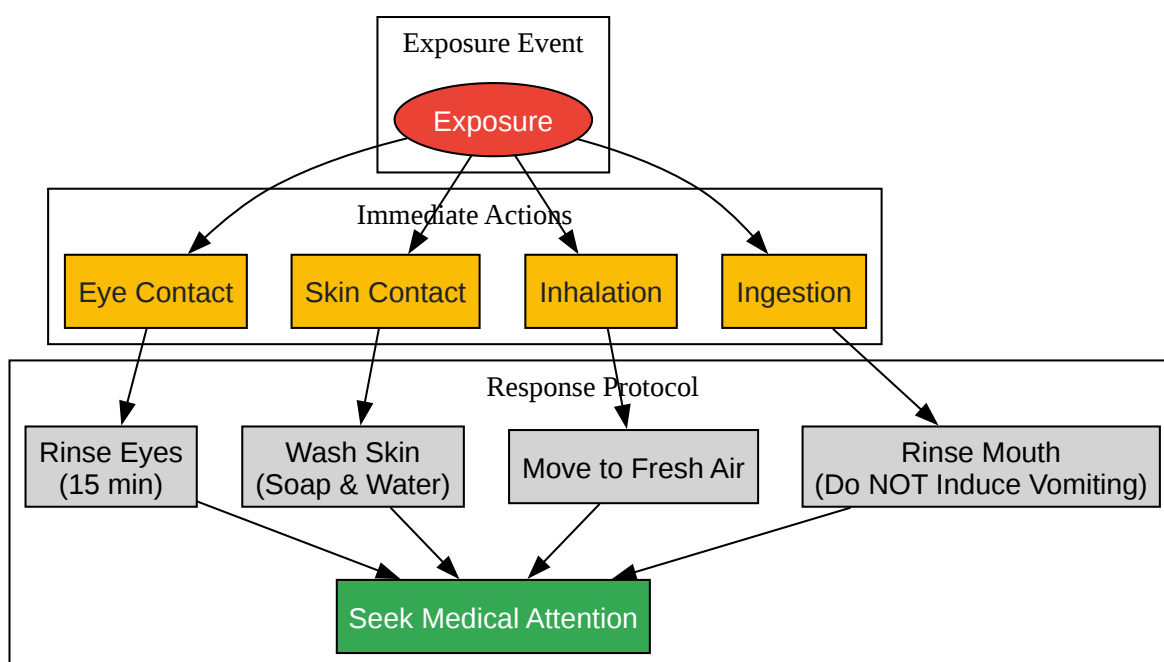
Caption: Workflow for handling **3,4-Dichlorobenzyl bromide**.

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from incompatible materials and foodstuff containers.[3] The storage area should be designated for corrosive materials.[5] Store locked up.[3][5]

Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

Exposure Response Plan



[Click to download full resolution via product page](#)

Caption: Emergency response for exposure incidents.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.[5][7]

- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area thoroughly with soap and water.[5][7] Seek immediate medical attention if irritation persists.[5]
- Inhalation: Move the affected person to fresh air.[3][5] If breathing is difficult, provide oxygen.[5] Seek immediate medical attention.[3][5]
- Ingestion: Do NOT induce vomiting.[3][5] Rinse mouth with water.[3] Seek immediate medical attention.[3][5]

Spill and Leak Containment

- Small Spills: For small spills, absorb the material with an inert, non-combustible absorbent.
- Large Spills: For larger spills, evacuate the area and contact the institution's environmental health and safety department.[4]
- General Procedure: Avoid dust formation.[3] Ensure adequate ventilation.[3] Remove all sources of ignition.[3] Use non-sparking tools.[3]

Disposal Plan

Waste from **3,4-Dichlorobenzyl bromide** is classified as hazardous.

Waste Type	Disposal Procedure
Unused Product	Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[3][5][7]
Contaminated PPE	Dispose of as hazardous waste in a designated, labeled container.
Spill Cleanup Debris	Collect in a suitable, labeled container for disposal as hazardous waste.[8]

Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3] Discharge into the environment must be avoided.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dichlorobenzyl bromide 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. echemi.com [echemi.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling 3,4-Dichlorobenzyl bromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091718#personal-protective-equipment-for-handling-3-4-dichlorobenzyl-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com